

# N-Methyl-4-nitrobenzamide: A Technical Guide to Safety and Handling

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: **N-Methyl-4-nitrobenzamide**

Cat. No.: **B1296485**

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides comprehensive safety, handling, and Material Safety Data Sheet (MSDS) information for **N-Methyl-4-nitrobenzamide**. The following sections detail the chemical's hazards, safe handling procedures, emergency response, and physical and chemical properties to ensure its responsible use in a laboratory setting.

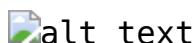
## Hazard Identification and Classification

**N-Methyl-4-nitrobenzamide** is classified as a hazardous substance. The primary hazards are acute oral toxicity and the potential for skin sensitization.[\[1\]](#)

Table 1: GHS Classification[\[1\]](#)

Classification	Category	Hazard Statement
Acute toxicity, oral	4	H302: Harmful if swallowed
Sensitization, Skin	1	H317: May cause an allergic skin reaction

Pictogram:



Signal Word: Warning

Precautionary Statements:[\[1\]](#)

Code	Statement
P261	Avoid breathing dust/fume/gas/mist/vapours/spray.
P264	Wash hands thoroughly after handling.
P270	Do not eat, drink or smoke when using this product.
P272	Contaminated work clothing should not be allowed out of the workplace.
P280	Wear protective gloves/protective clothing/eye protection/face protection.
P301+P317	IF SWALLOWED: Get medical help.
P302+P352	IF ON SKIN: Wash with plenty of water.
P321	Specific treatment (see supplemental first aid instruction on this label).
P330	Rinse mouth.
P333+P317	If skin irritation or rash occurs: Get medical help.
P362+P364	Take off contaminated clothing and wash it before reuse.
P501	Dispose of contents/container to an approved waste disposal plant.

## Physical and Chemical Properties

A summary of the known physical and chemical properties of **N-Methyl-4-nitrobenzamide** is provided below. Data for closely related compounds are included for reference where specific experimental data for **N-Methyl-4-nitrobenzamide** is not available.

Table 2: Physical and Chemical Properties

Property	Value	Source
Molecular Formula	C8H8N2O3	PubChem[1]
Molecular Weight	180.16 g/mol	PubChem[1]
Appearance	Not specified (related compound 4-Nitrobenzamide is a white powder)	PubChem[2]
Melting Point	Not specified (related compound 4-Nitrobenzamide: 198 - 202 °C)	Fisher Scientific[3]
Boiling Point	Not specified	
Solubility	Not specified (related compound 4-Nitrobenzamide is insoluble in water)	PubChem[2]

## Handling and Storage

Proper handling and storage procedures are critical to minimize risk.

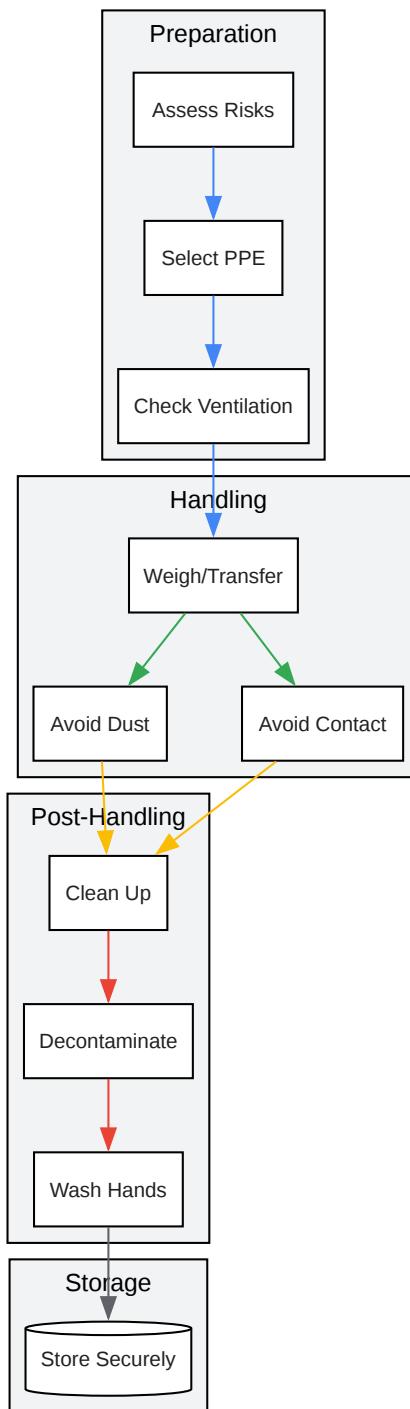
### Safe Handling

- Ventilation: Handle in a well-ventilated place.[4] If dust or aerosols are generated, use local exhaust ventilation.[5]
- Personal Protective Equipment (PPE): Wear appropriate personal protective equipment, including chemical-resistant gloves, safety goggles, and a lab coat.[4]
- Hygiene: Avoid contact with skin and eyes.[4] Do not eat, drink, or smoke when using this product. Wash hands thoroughly after handling.[5]
- Dust Formation: Avoid the formation of dust and aerosols.[4]

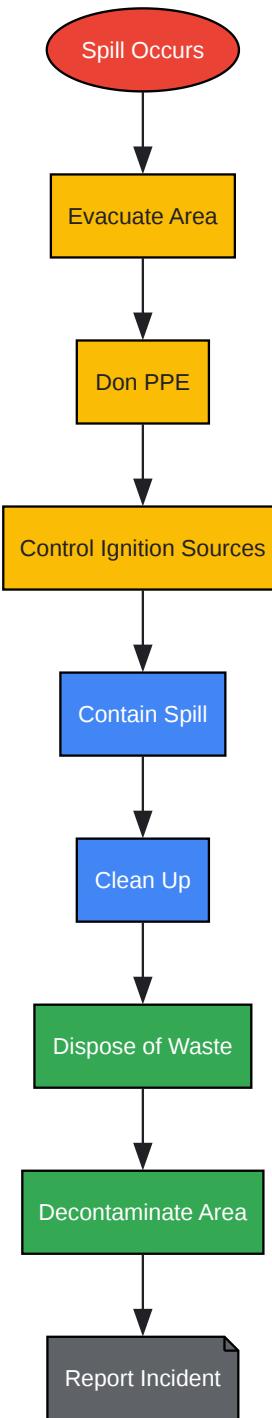
### Storage

- Conditions: Store in a tightly closed container in a dry, cool, and well-ventilated place.[3][5]
- Incompatible Materials: Keep away from strong oxidizing agents and strong bases.[3]

## Safe Handling and Storage Workflow



## Accidental Release Response Workflow

[Click to download full resolution via product page](#)

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. N-Methyl-4-nitrobenzamide | C8H8N2O3 | CID 347921 - PubChem  
[pubchem.ncbi.nlm.nih.gov]
- 2. 4-Nitrobenzamide | C7H6N2O3 | CID 12091 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. fishersci.com [fishersci.com]
- 4. echemi.com [echemi.com]
- 5. tcichemicals.com [tcichemicals.com]
- To cite this document: BenchChem. [N-Methyl-4-nitrobenzamide: A Technical Guide to Safety and Handling]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1296485#n-methyl-4-nitrobenzamide-safety-handling-and-msds-information\]](https://www.benchchem.com/product/b1296485#n-methyl-4-nitrobenzamide-safety-handling-and-msds-information)

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)